

An In-depth Technical Guide to the Magnetic Properties of Copper Hydroxide Phosphate

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Compound of Interest

Compound Name: *Copper hydroxide phosphate*
($\text{Cu}_2(\text{OH})(\text{PO}_4)$)

Cat. No.: *B083731*

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Introduction

Copper hydroxide phosphate, $\text{Cu}_2(\text{OH})\text{PO}_4$, also known by its mineral name libethenite, is an inorganic compound that has garnered significant interest in the scientific community due to its intriguing magnetic properties. This technical guide provides a comprehensive overview of the magnetic characteristics of copper hydroxide phosphate, detailing its antiferromagnetic nature and spin-gap behavior. The information is presented through quantitative data, detailed experimental protocols, and visualizations to aid researchers in understanding and further exploring this material.

Core Magnetic Properties

Copper hydroxide phosphate exhibits dominant antiferromagnetic interactions between the Cu^{2+} ions. A key characteristic of this material is the presence of a spin gap, which is an energy gap in the spin excitation spectrum. This means that a finite amount of energy is required to excite the system from its ground state to the first excited magnetic state. Consequently, $\text{Cu}_2(\text{OH})\text{PO}_4$ does not exhibit long-range magnetic ordering at low temperatures.

Data Presentation

The magnetic properties of copper hydroxide phosphate have been experimentally determined and are summarized in the table below.

Magnetic Parameter	Value	Reference
Weiss Constant (θ)	-128 K	[1]
Spin Gap (Δ)	~139 K	[1]
Magnetic Ordering	No long-range magnetic ordering down to 1.8 K	[1]
Superexchange Constant (J/k_B)	138 K (from square-spin cluster model)	[1]
Effective Magnetic Moment (μ_{eff})	Consistent with Cu^{2+} ($S=1/2$)	[2]

Experimental Protocols

Synthesis of Copper Hydroxide Phosphate (Hydrothermal Method)

A common method for synthesizing high-quality crystalline copper hydroxide phosphate suitable for magnetic studies is the hydrothermal method.[1][3][4]

Materials:

- Copper(II) nitrate ($\text{Cu}(\text{NO}_3)_2$) or Copper(II) sulfate (CuSO_4)
- Phosphoric acid (H_3PO_4)
- Deionized water
- Teflon-lined stainless steel autoclave

Procedure:

- Prepare aqueous solutions of the copper salt and phosphoric acid. The molar ratio of Cu:P should be stoichiometric (2:1).

- Mix the solutions in a beaker and adjust the pH if necessary.
- Transfer the resulting solution to a Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it in an oven at a temperature between 120°C and 180°C for 24 to 72 hours.
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- The resulting green crystalline product is collected by filtration, washed several times with deionized water and ethanol, and finally dried in an oven at a low temperature (e.g., 60°C).

Magnetic Susceptibility Measurement (SQUID Magnetometry)

A Superconducting Quantum Interference Device (SQUID) magnetometer is used to measure the magnetic susceptibility of the synthesized copper hydroxide phosphate powder as a function of temperature and applied magnetic field.^{[3][4][5]}

Sample Preparation:

- Accurately weigh a small amount (typically 10-30 mg) of the finely ground $\text{Cu}_2(\text{OH})\text{PO}_4$ powder.
- Place the powder into a gelatin capsule or a specialized sample holder (e.g., a straw).^{[3][4]}
- If using a capsule, it can be packed into a straw to ensure it is centered in the magnetometer.
- The sample holder is then attached to the sample rod of the SQUID magnetometer.

Measurement Procedure:

- Insert the sample rod into the SQUID magnetometer.
- Center the sample within the detection coils of the magnetometer.
- Measure the magnetic moment of the sample as a function of temperature (typically from 2 K to 300 K) under a constant applied magnetic field (e.g., 1000 Oe).

- Measurements can be performed under both zero-field-cooled (ZFC) and field-cooled (FC) conditions to check for any magnetic irreversibility.
- The molar magnetic susceptibility (χ) is calculated from the measured magnetic moment, the applied magnetic field, and the molar mass of the sample.

Magnetic Structure Determination (Neutron Powder Diffraction)

Neutron powder diffraction is a powerful technique to determine the magnetic structure of materials. For $\text{Cu}_2(\text{OH})\text{PO}_4$, it can be used to confirm the absence of long-range magnetic order and to probe the short-range magnetic correlations.

Experimental Setup:

- A finely ground powder sample of $\text{Cu}_2(\text{OH})\text{PO}_4$ is loaded into a sample holder (e.g., a vanadium can).
- The sample is placed in a cryostat to control the temperature.
- A neutron powder diffraction pattern is collected at a temperature below the characteristic energy scale of the magnetic interactions (e.g., below the spin gap energy) and at a temperature well above it (in the paramagnetic region).

Data Analysis (Rietveld Refinement):

- The diffraction pattern collected in the paramagnetic region is used to refine the crystal structure of $\text{Cu}_2(\text{OH})\text{PO}_4$ using the Rietveld method. Software such as FullProf or GSAS can be used for this purpose.
- The low-temperature diffraction pattern is then analyzed. The absence of additional magnetic Bragg peaks confirms the lack of long-range magnetic ordering.
- The magnetic scattering contribution can be isolated by subtracting the high-temperature (paramagnetic) data from the low-temperature data. This diffuse magnetic scattering provides information about the short-range magnetic correlations.

Specific Heat Measurement

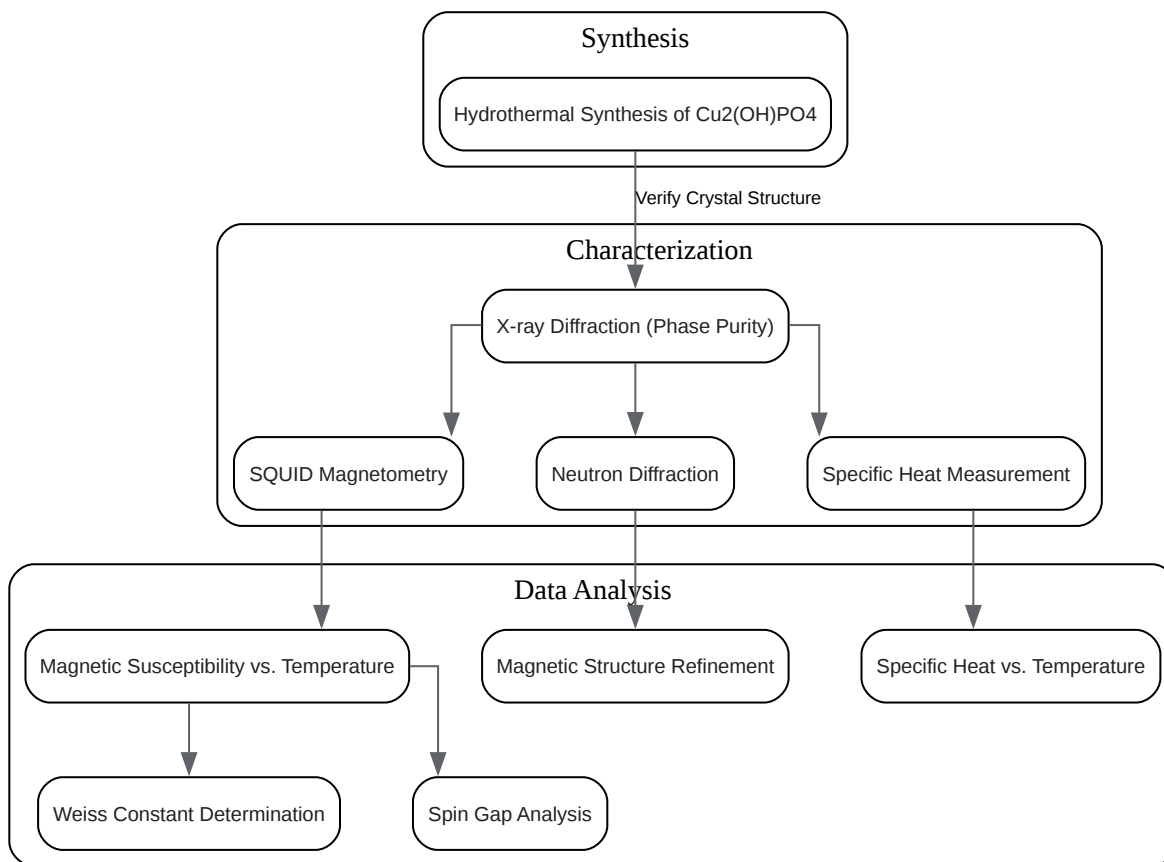
Specific heat measurements are crucial for studying magnetic phase transitions and spin-gap systems. In the case of $\text{Cu}_2(\text{OH})\text{PO}_4$, the absence of a sharp anomaly (λ -type peak) in the specific heat data down to low temperatures further confirms the absence of long-range magnetic ordering.^[1]

Experimental Procedure (Calorimetry):

- A small, accurately weighed pellet of the $\text{Cu}_2(\text{OH})\text{PO}_4$ sample is prepared.
- The sample is mounted on the platform of a calorimeter, typically within a physical property measurement system (PPMS).
- The heat capacity of the sample is measured as a function of temperature, typically from a low temperature (e.g., 2 K) up to room temperature.
- The measurement is performed by applying a known amount of heat to the sample and measuring the resulting temperature increase.
- The specific heat is then calculated by dividing the heat capacity by the mass of the sample. The absence of a sharp peak at low temperatures is indicative of a spin-gapped system.^[1]

Visualizations

Experimental Workflow



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